

# Core Identification and Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Methyl 3-bromopropionate*

Cat. No.: *B1362460*

[Get Quote](#)

Methyl 3-bromopropionate is a colorless to slightly yellow liquid, recognized by its CAS number 3395-91-3.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is a bifunctional molecule, featuring both a reactive carbon-bromine bond and an ester group, which makes it a valuable intermediate in a multitude of organic syntheses.[\[4\]](#)[\[5\]](#)[\[6\]](#) Its structure allows it to act as a versatile precursor for introducing a three-carbon chain with a terminal ester functionality.

Table 1: Physicochemical Properties of Methyl 3-bromopropionate

Property	Value	Source(s)
CAS Number	3395-91-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	167.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to very slightly yellow liquid	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	64-66 °C at 18 mmHg	<a href="#">[1]</a> <a href="#">[9]</a>
Density	1.53 g/mL at 25 °C	<a href="#">[5]</a> <a href="#">[9]</a>
Refractive Index (n <sub>20/D</sub> )	1.458	<a href="#">[5]</a> <a href="#">[10]</a>
Flash Point	75 °C (167 °F) - closed cup	<a href="#">[5]</a> <a href="#">[10]</a>
Synonyms	Methyl β-bromopropionate, 3-Bromopropionic acid methyl ester	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Synthesis Methodologies: A Protocol-Driven Approach

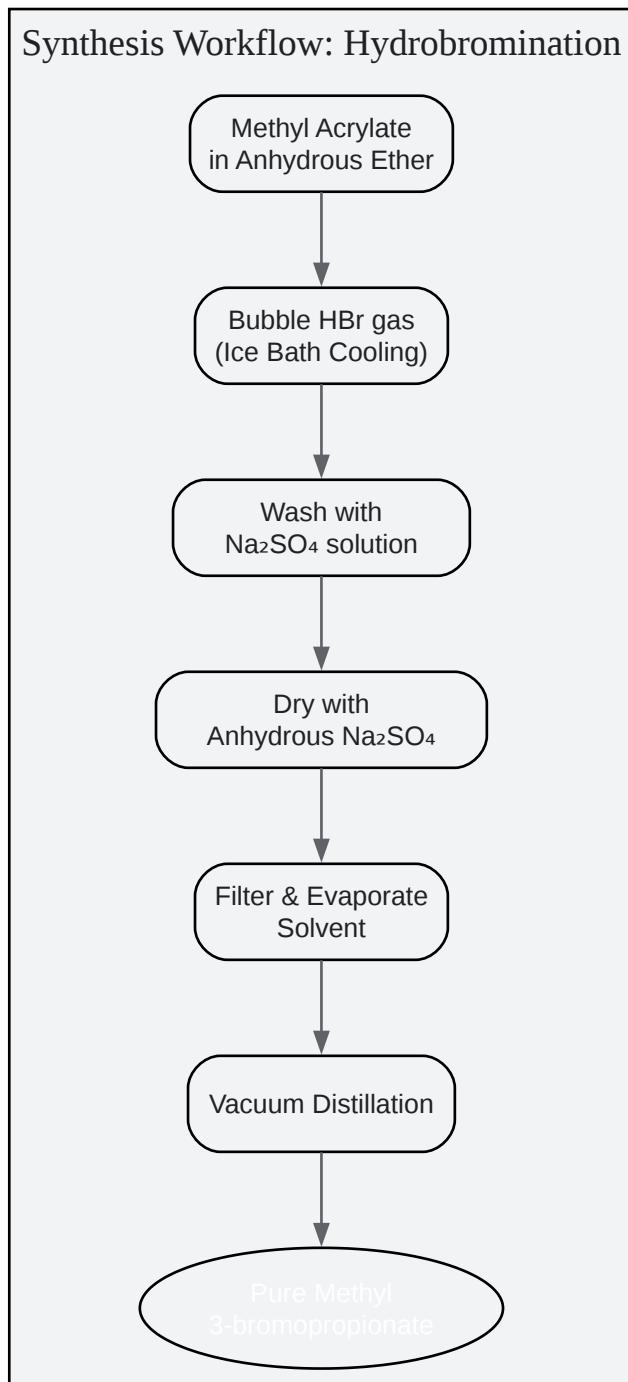
The synthesis of Methyl 3-bromopropionate is well-established, with the most common routes involving the addition of hydrogen bromide to methyl acrylate or the esterification of 3-bromopropionic acid. The choice of method often depends on the availability of starting materials, scale, and desired purity.

### Synthesis via Hydrobromination of Methyl Acrylate

This is a widely used industrial and laboratory method, prized for its atom economy and directness. The reaction proceeds via an anti-Markovnikov addition of HBr to the electron-deficient alkene of the acrylate.

Experimental Protocol:

- Preparation: A solution of methyl acrylate (3 moles) in anhydrous ether (500 ml) is placed in a round-bottomed flask equipped with a gas inlet tube and a drying tube.[11]
- Reaction Initiation: The flask is cooled in an ice bath.[11]
- HBr Addition: Gaseous hydrogen bromide (245 g, 3 moles) is bubbled through the solution. The addition should be controlled to manage the exothermic reaction.[11]
- Work-up: The reaction mixture is washed with a 7% sodium sulfate solution to remove any unreacted HBr and other aqueous impurities.[11]
- Drying and Isolation: The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.[11]
- Purification: The crude ester can be purified by vacuum distillation to afford Methyl 3-bromopropionate in high yield.[11]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of Methyl 3-bromopropionate.

## Synthesis via Esterification of 3-Bromopropionic Acid

Another classical approach involves the Fischer esterification of 3-bromopropionic acid with methanol, typically in the presence of a strong acid catalyst like sulfuric acid.

## Chemical Reactivity and Synthetic Utility

The synthetic power of Methyl 3-bromopropionate stems from the electrophilic nature of the carbon atom bonded to the bromine. This makes it an excellent substrate for nucleophilic substitution reactions ( $S_N2$ ). The bromine atom serves as a good leaving group, readily displaced by a wide range of nucleophiles.

This reactivity is harnessed to introduce the  $-CH_2CH_2COOCH_3$  fragment into various molecules, a common strategy in the synthesis of pharmaceuticals and other complex organic compounds.<sup>[4][6]</sup>

Caption: General  $S_N2$  reaction of Methyl 3-bromopropionate.

## Key Applications in Organic Synthesis:

- Pharmaceutical Intermediates: It is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs), including anti-inflammatory and analgesic drugs.<sup>[4]</sup>
- Agrochemicals: This compound is also utilized in the formulation of crop protection agents.<sup>[6]</sup>
- Complex Molecule Synthesis: It has been specifically used in the laboratory synthesis of spiroanellated  $\gamma$ -lactones, pinacols, and other complex heterocyclic systems.<sup>[5][9][10]</sup>

## Safety, Handling, and Storage

As with any reactive chemical, proper handling of Methyl 3-bromopropionate is paramount for laboratory safety. It is classified as a combustible liquid and is harmful if swallowed.<sup>[7][12]</sup> It can also cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[12][13]</sup>

Table 2: Hazard and Safety Information

Category	Information	Source(s)
Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[7][10][12]
Precautionary Statements	P210 (Keep away from heat/sparks/open flames), P261 (Avoid breathing vapours), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water)	[7][10][12]
Personal Protective Equipment (PPE)	Safety goggles, chemical- resistant gloves, lab coat. Use in a well-ventilated area or under a chemical fume hood.	[14][15]
Storage	Store in a cool, dry, well- ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases. Keep container tightly closed.	[12][14][15]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical advice/attention.	[7][12]
First Aid (Skin)	Wash with plenty of soap and water.[7]	

**First Aid (Ingestion)**

Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.<sup>[7]</sup> Do NOT induce vomiting.<sup>[12]</sup>

## Conclusion

Methyl 3-bromopropionate is more than just a simple alkyl halide; it is a versatile and indispensable tool in the arsenal of the modern synthetic chemist. Its predictable reactivity, coupled with its commercial availability, ensures its continued use in the synthesis of a vast array of valuable compounds, from life-saving pharmaceuticals to advanced materials. A thorough understanding of its properties, synthesis, and handling protocols, as outlined in this guide, is essential for its safe and effective application in research and development.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [store.p212121.com](http://store.p212121.com) [store.p212121.com]
- 2. [scbt.com](http://scbt.com) [scbt.com]
- 3. Methyl 3-bromopropionate 97 3395-91-3 [sigmaaldrich.com](http://sigmaaldrich.com)
- 4. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 5. Cas 3395-91-3,Methyl 3-bromopropionate | [lookchem](http://lookchem.com) [lookchem.com]
- 6. [nbinno.com](http://nbinno.com) [nbinno.com]
- 7. Methyl 3-Bromopropionate | 3395-91-3 | TCI AMERICA [tcichemicals.com](http://tcichemicals.com)
- 8. Methyl 3-Bromopropionate | 3395-91-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com](http://tcichemicals.com)
- 9. Methyl 3-bromopropionate | 3395-91-3 [chemicalbook.com](http://chemicalbook.com)
- 10. 3-ブロモプロピオノン酸メチル 97% | Sigma-Aldrich [sigmaaldrich.com](http://sigmaaldrich.com)

- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. Methyl 3-bromopropionate - Safety Data Sheet [chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- 14. Methyl 3-bromopropionate(3395-91-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Core Identification and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1362460#methyl-3-bromopropionate-cas-number\]](https://www.benchchem.com/product/b1362460#methyl-3-bromopropionate-cas-number)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)